

Essential Safety and Operational Guide for Handling Linopirdine Dihydrochloride

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Compound of Interest

Compound Name: *Linopirdine dihydrochloride*

Cat. No.: *B2952240*

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This document provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **Linopirdine dihydrochloride**. It includes detailed guidance on personal protective equipment, handling, storage, disposal, and emergency first aid procedures.

Physicochemical and Safety Data

For quick reference, the following table summarizes key quantitative data for **Linopirdine dihydrochloride**.

Property	Value	Reference
Molecular Weight	464.39 g/mol	[1][2][3]
Purity	>98%	[1][3][4]
Appearance	Crystalline solid, Off-white powder	[4][5]
Solubility	Soluble in water (100 mM) and DMSO (100 mM)	[1][3]
Storage Temperature	Room temperature (desiccate) or -20°C	[1][3][4][5]
CAS Number	113168-57-3	[1][2][3][5]

Personal Protective Equipment (PPE)

When handling **Linopirdine dihydrochloride**, it is crucial to use appropriate personal protective equipment to ensure personal safety. The following PPE is recommended:

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Use impervious gloves that are resistant to the product.
- Body Protection: Wear a laboratory coat.
- Respiratory Protection: Not generally required under normal handling conditions. If dust is generated, use a certified respirator.

Always follow general precautionary measures for handling chemicals, such as washing hands after use and changing contaminated clothing.

Handling and Storage

Handling:

- Avoid the generation of dust.
- Ensure adequate ventilation.
- Follow standard laboratory hygiene practices.

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Recommended storage is at room temperature, desiccated.^{[1][3]} Some suppliers recommend storage at -20°C.^{[4][5]}
- Solutions should ideally be prepared and used on the same day. If storage is necessary, store solutions at -20°C for up to one month.^[1]

Spill and Disposal Procedures

Spill Response:

- Evacuate the area.
- Wear appropriate PPE as described above.
- Avoid inhaling any dust.
- Mechanically pick up the spilled material and place it in a suitable container for disposal.
- Clean the affected area thoroughly.
- Prevent the product from entering drains.[\[6\]](#)

Disposal:

- Dispose of waste material in accordance with national and local regulations.
- Do not mix with other waste.
- Leave the chemical in its original container.
- Uncleaned containers should be handled in the same manner as the product itself.

First Aid Measures

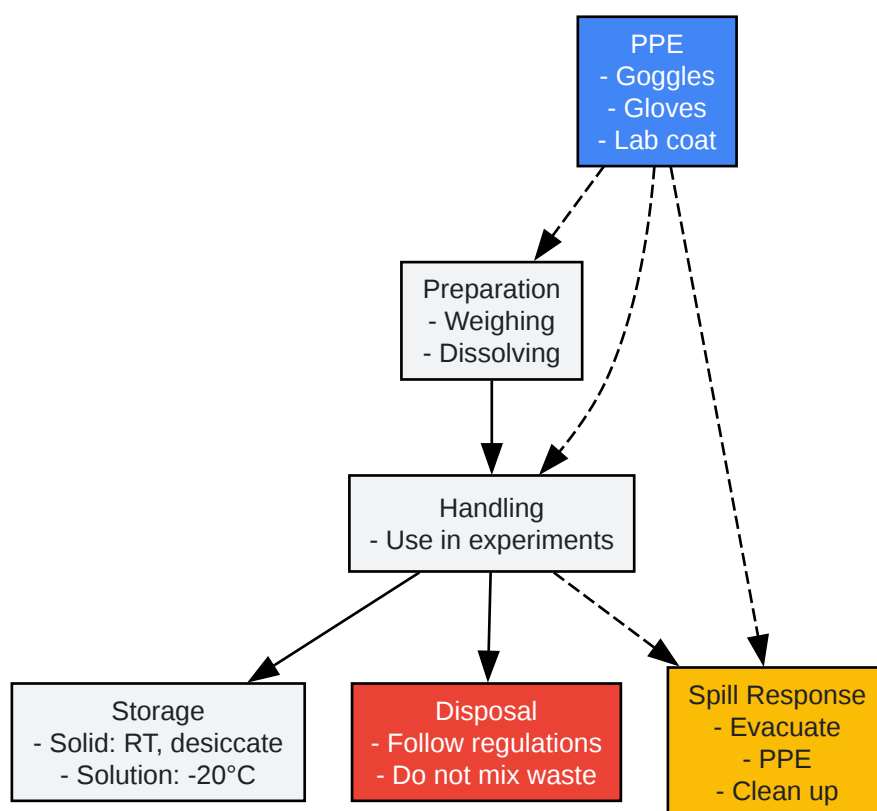
In case of exposure, follow these first aid measures:

- Inhalation: Move the person to fresh air. If symptoms persist, consult a doctor.[\[6\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Rinse the skin with water or shower.
- Eye Contact: Rinse the opened eye for several minutes under running water.[\[6\]](#)
- Ingestion: If swallowed, rinse mouth with water. If symptoms persist, consult a doctor.[\[6\]](#)

Experimental Protocols and Biological Activity

Linopirdine dihydrochloride is a known blocker of Kv7 (KCNQ) voltage-gated potassium channels.[1][3][5] This activity leads to an increase in acetylcholine release in the brain, which is the basis for its investigation as a cognitive enhancer.[1][5] The IC₅₀ for blocking M-currents (mediated by KCNQ2/3 channels) is approximately 2.4 μ M.[1][7]

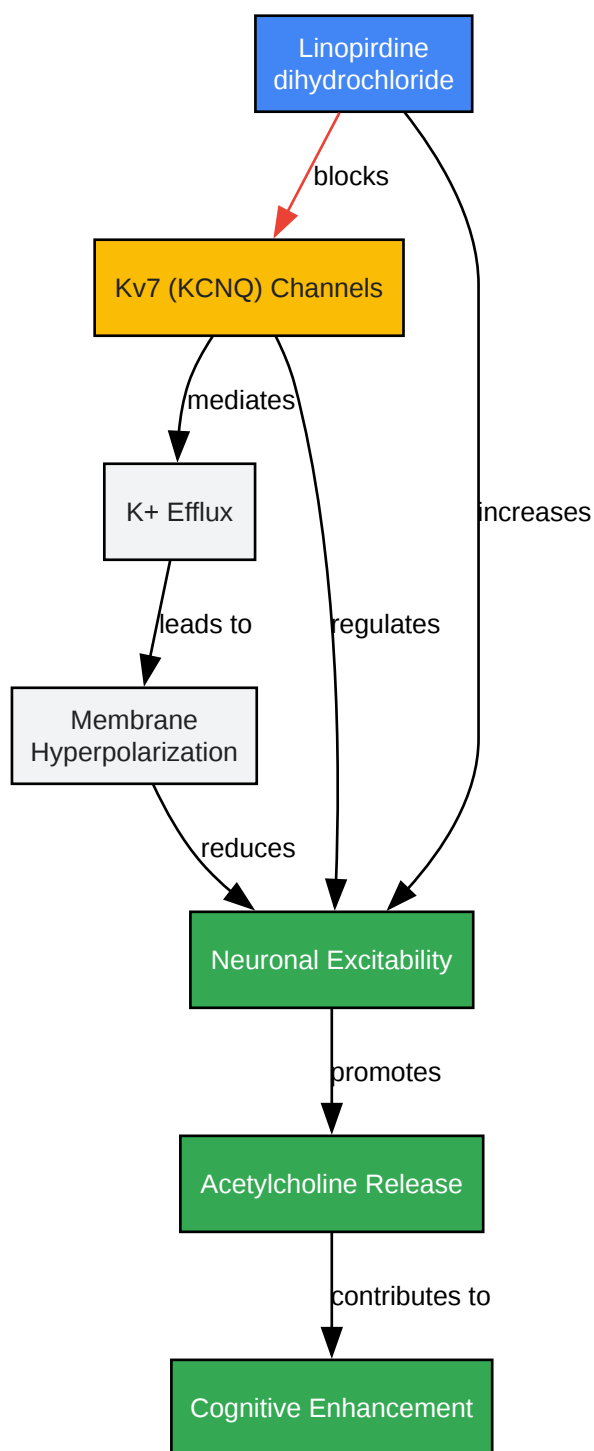
The following diagram illustrates the general workflow for handling **Linopirdine dihydrochloride** in a laboratory setting.



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General workflow for handling **Linopirdine dihydrochloride**.

The following diagram illustrates the simplified signaling pathway affected by **Linopirdine dihydrochloride**.



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